

Thermodynamic Properties of Racemic 3-Methylpyrrolidine: A Technical Overview and Methodological Guide

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Compound of Interest

Compound Name: **3-Methylpyrrolidine**

Cat. No.: **B1584470**

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a technical guide to the thermodynamic properties of nitrogen-containing heterocyclic compounds, with a focus on providing available data for pyrrolidine as a proxy for racemic **3-Methylpyrrolidine**, for which specific experimental thermodynamic data is not readily available in the literature. It outlines the standard experimental methodologies employed for determining key thermodynamic parameters and includes a visual representation of a typical experimental workflow. This guide is intended to assist researchers in understanding the fundamental physicochemical characteristics of such compounds, which is crucial for process development, reaction engineering, and drug formulation.

Introduction

3-Methylpyrrolidine is a substituted pyrrolidine, a five-membered saturated nitrogen heterocycle. As a chiral molecule, it exists in two enantiomeric forms, (R)- and (S)-**3-methylpyrrolidine**, and as a racemic mixture. The thermodynamic properties of such compounds, including their heat capacity, enthalpy of vaporization, and vapor pressure, are fundamental for a wide range of applications, from chemical synthesis and process design to understanding intermolecular interactions in biological systems.

A comprehensive search of the scientific literature did not yield a dedicated study on the experimental thermodynamic properties of racemic **3-Methylpyrrolidine**. Therefore, this guide presents data for the parent compound, pyrrolidine, to serve as a reference. The methodologies described are standard and would be applicable to a future experimental investigation of **3-Methylpyrrolidine**.

Thermodynamic Data of Pyrrolidine

The following table summarizes key thermodynamic properties of pyrrolidine, which can serve as an estimate for **3-Methylpyrrolidine**, keeping in mind that the methyl substituent will influence these values.

Thermodynamic Property	Value	Units	Conditions
Molar Mass	71.12	$\text{g}\cdot\text{mol}^{-1}$	-
Boiling Point	87-88	°C	at 101.325 kPa
Density	0.866	$\text{g}\cdot\text{cm}^{-3}$	at 20 °C
Vapor Pressure	5.3	kPa	at 20 °C
Enthalpy of Vaporization ($\Delta_{\text{vap}}\text{H}^\circ$)	36.8 ± 0.4	$\text{kJ}\cdot\text{mol}^{-1}$	at 298.15 K
Heat Capacity (Cp)	134.9	$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$	for the liquid at 298.15 K
Standard Molar Enthalpy of Formation ($\Delta_f\text{H}^\circ$)	-39.7 ± 1.2	$\text{kJ}\cdot\text{mol}^{-1}$	for the liquid at 298.15 K
Standard Molar Entropy (S°)	211.3	$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$	for the liquid at 298.15 K

Note: This data is for pyrrolidine and serves as an approximation. The presence of a methyl group in **3-Methylpyrrolidine** would be expected to increase the molar mass, boiling point, and enthalpy of vaporization.

Experimental Protocols

The determination of the thermodynamic properties listed above involves several key experimental techniques. A generalized workflow for a volatile organic liquid like **3-Methylpyrrolidine** is described below.

Sample Purity Analysis

Prior to any thermodynamic measurements, the purity of the sample must be ascertained. This is crucial as impurities can significantly affect the measured properties.

- Method: Gas chromatography coupled with mass spectrometry (GC-MS) is the standard method.
- Procedure: A small amount of the sample is injected into the gas chromatograph. The components are separated based on their volatility and interaction with the stationary phase of the column. The mass spectrometer then fragments the eluted components, allowing for their identification and quantification. The purity is determined by the area percentage of the main peak corresponding to **3-Methylpyrrolidine**. A purity of >99.5% is generally required for accurate thermodynamic measurements.

Vapor Pressure Measurement

Vapor pressure is a fundamental property that relates to the volatility of a substance.

- Method: A static or dynamic apparatus is used. For the static method, the substance is placed in a thermostated vessel connected to a pressure transducer.
- Procedure: The sample is degassed to remove any dissolved air. The vessel is then heated to a series of precisely controlled temperatures, and the corresponding equilibrium vapor pressure is recorded at each temperature. The data is typically fitted to an Antoine-type equation.

Heat Capacity Measurement

Heat capacity is the amount of heat required to raise the temperature of a substance by a given amount.

- Method: Adiabatic scanning calorimetry or differential scanning calorimetry (DSC) is commonly employed.
- Procedure: A known mass of the sample is sealed in a sample pan. The calorimeter then applies a controlled heat flow to the sample and a reference pan. The difference in heat flow required to maintain the sample and reference at the same temperature as the temperature is scanned over the desired range gives the heat capacity of the sample.

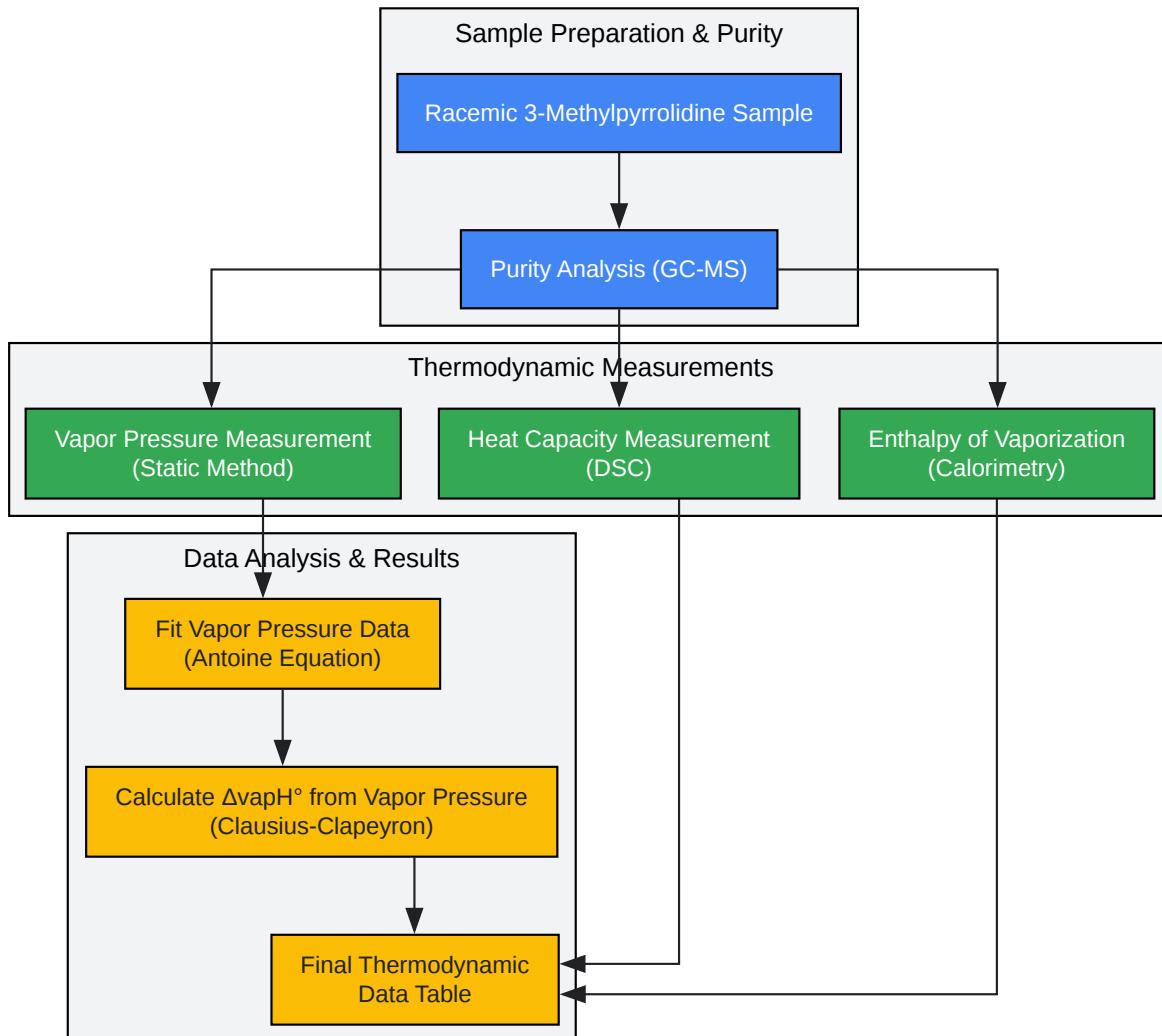
Enthalpy of Vaporization Measurement

The enthalpy of vaporization is the energy required to transform a given quantity of a substance from a liquid into a gas at a given pressure.

- Method: This can be determined indirectly from the vapor pressure data using the Clausius-Clapeyron equation. A more direct method is using a Calvet-type microcalorimeter.
- Procedure (Calorimetric Method): A small amount of the sample is placed in a cell within the calorimeter at a constant temperature. The substance is then evaporated at a controlled rate, and the heat absorbed during the phase transition is measured directly.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of the thermodynamic properties of a liquid sample such as **3-Methylpyrrolidine**.

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Caption: Generalized workflow for determining thermodynamic properties.

Conclusion

While specific experimental data for racemic **3-Methylpyrrolidine** is currently lacking in the public domain, the thermodynamic properties of the parent compound, pyrrolidine, provide a useful baseline. The established experimental protocols for determining key parameters such

as vapor pressure, heat capacity, and enthalpy of vaporization are robust and can be readily applied to **3-Methylpyrrolidine** in future studies. Such data would be invaluable for the chemical and pharmaceutical industries, aiding in process optimization, safety analysis, and the development of new chemical entities. It is recommended that future work focuses on the experimental determination of these properties to fill the current data gap.

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